

# Basic Yellow 57: A Technical Guide for Biological Staining Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Basic yellow 57

Cat. No.: B008371

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Basic Yellow 57** (CI 12719) is a synthetic, cationic monoazo dye characterized by a net positive charge.[1][2][3] Belonging to the azo dye family, its chemical structure contains an azo group (-N=N-) which acts as a chromophore.[4] While primarily known for its use as a direct, non-oxidative colorant in the cosmetics and textile industries, its inherent fluorescent properties and cationic nature make it a candidate for applications in biological research, particularly in the staining of cells and tissues for visualization under fluorescence microscopy.[5][6][7]

As a cationic dye, **Basic Yellow 57** interacts with negatively charged (anionic) components within biological specimens.[1][2] This electrostatic interaction facilitates the staining of structures rich in nucleic acids (DNA, RNA) and certain acidic proteins, making it potentially useful for nuclear and cytoplasmic visualization.[8][9] This guide provides an in-depth overview of its chemical properties, a generalized protocol for its use as a biological stain, toxicological data, and the fundamental mechanism of its action.

## Core Properties and Data

The utility of **Basic Yellow 57** as a biological stain is predicated on its specific physicochemical and spectral properties.

## Physicochemical Characteristics

A summary of the key quantitative properties of **Basic Yellow 57** is presented below.

Property	Value	Source(s)
Chemical Formula	C <sub>19</sub> H <sub>22</sub> ClN <sub>5</sub> O	<a href="#">[10]</a>
Molecular Weight	371.9 g/mol	<a href="#">[10]</a>
CAS Number	68391-31-1	<a href="#">[3]</a> <a href="#">[10]</a>
Class	Monoazo Dye	<a href="#">[3]</a> <a href="#">[11]</a>
Absorption Max (λ <sub>max</sub> )	~425 nm	<a href="#">[10]</a>
logP (Octanol/Water)	1.14 (at 25°C)	<a href="#">[5]</a> <a href="#">[10]</a>
Water Solubility	4.75 g/L (at 28°C)	<a href="#">[5]</a>
Appearance	Yellow solid or powder	<a href="#">[10]</a>
Melting Point	163 - 169°C	<a href="#">[10]</a>

## Toxicological Data

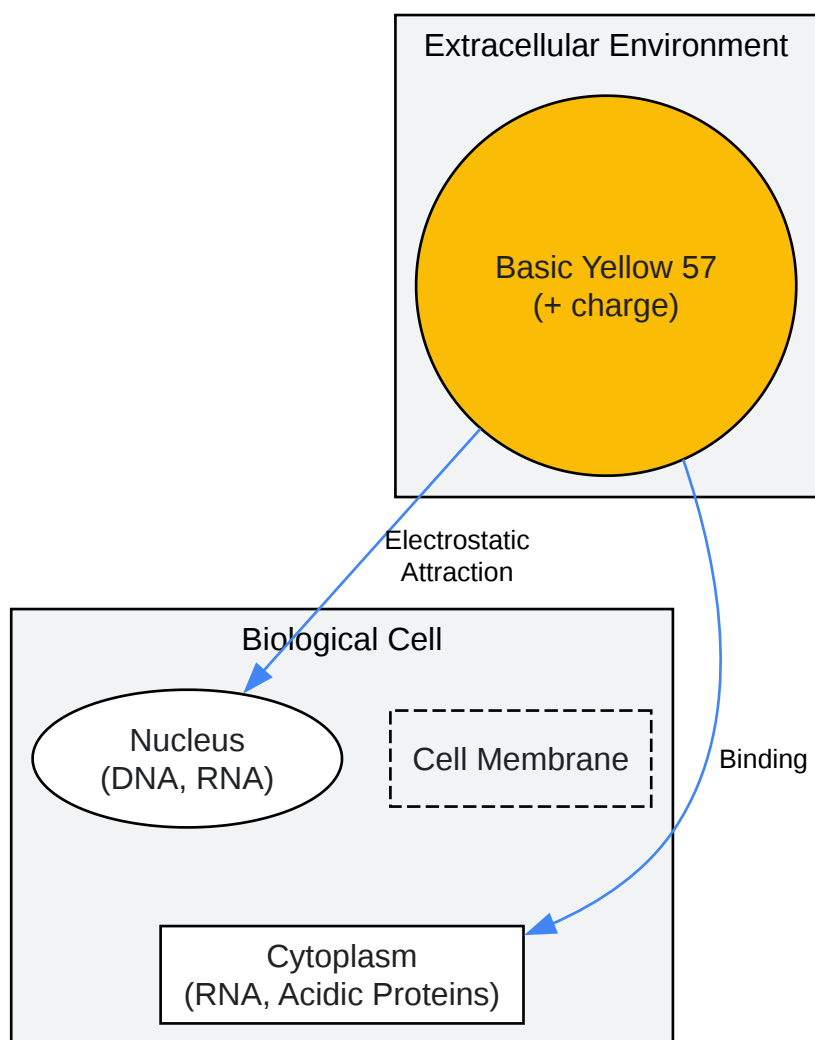
Understanding the toxicological profile is critical for safe handling and interpretation of experimental results.

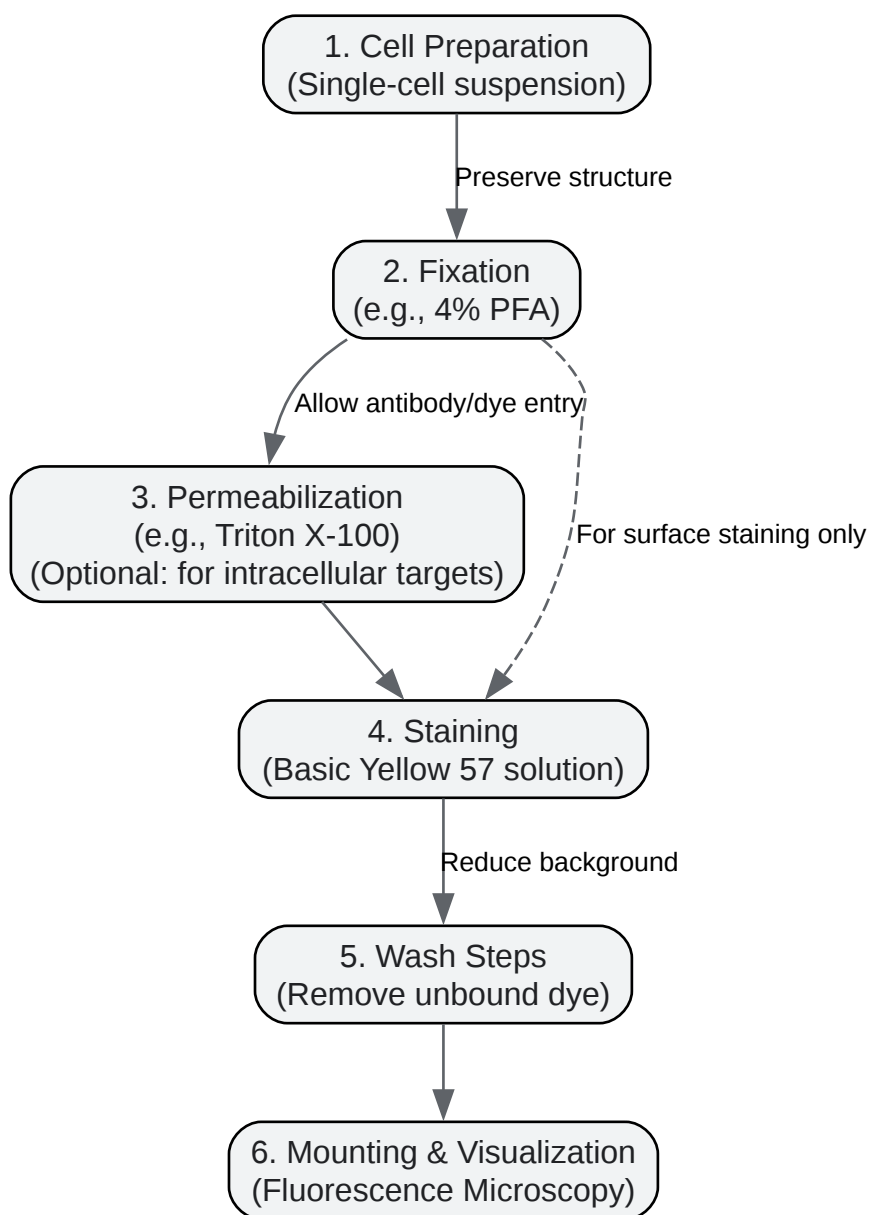
Endpoint	Result	Species	Source(s)
Acute Oral LD50	> 2000 mg/kg bw	Rat	[5][12]
Acute Dermal LD50	> 2000 mg/kg bw	Rat	[12]
Skin Irritation	Not irritating	Rabbit	[12]
Eye Irritation	Mild to moderate, transient effects; Not classified as an irritant	Rabbit	[12]
Genotoxicity (Ames Test)	Not mutagenic	N/A	[12]
Genotoxicity (In Vitro)	Not mutagenic in mouse lymphoma cells; Not clastogenic in chromosomal aberration test.	Mouse, Hamster	[12]
Genotoxicity (In Vivo)	Not clastogenic or aneugenic in mouse micronucleus test.	Mouse	[12]

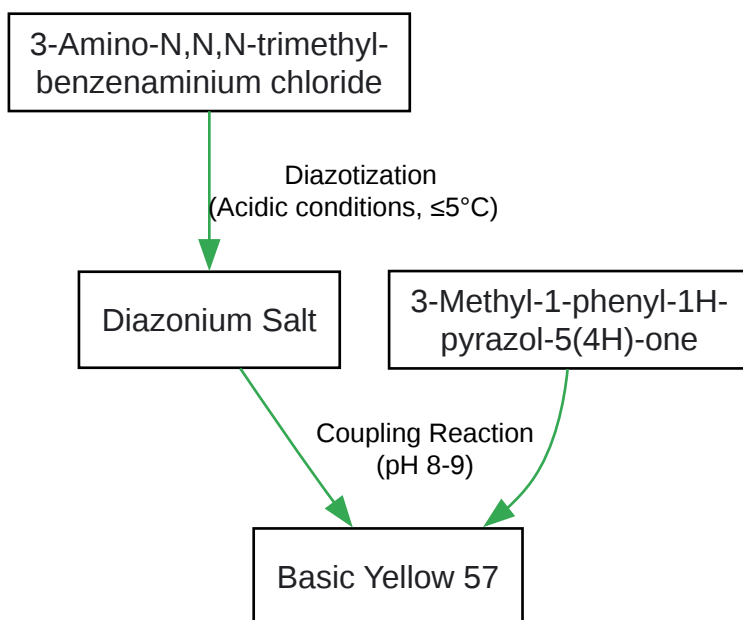
## Mechanism of Action as a Biological Stain

The primary mechanism for **Basic Yellow 57**'s staining capability is rooted in electrostatic interactions. As a cationic dye, it carries a permanent positive charge.[1][13] Cellular components such as nucleic acids (DNA and RNA) are polyanionic due to their phosphate backbones.[9] This difference in charge leads to the binding of the positively charged dye to these negatively charged macromolecules, allowing for their visualization.[8] This principle is common to many basic dyes used in histology and cytology.[2]

The dye's utility is further enhanced by its fluorescent properties, which allow it to absorb light at a specific wavelength and emit it at a longer wavelength, enabling detection with fluorescence microscopy.[5][8]







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. biologicalstaincommission.org [biologicalstaincommission.org]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. researchgate.net [researchgate.net]
- 5. Basic yellow 57 | 68391-31-1 | Benchchem [benchchem.com]
- 6. royalindustries.net [royalindustries.net]
- 7. sensient-beauty.com [sensient-beauty.com]
- 8. zhishangbio.com [zhishangbio.com]
- 9. macschem.us [macschem.us]
- 10. macschem.us [macschem.us]

- 11. ewg.org [ewg.org]
- 12. cir-safety.org [cir-safety.org]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Basic Yellow 57: A Technical Guide for Biological Staining Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008371#basic-yellow-57-as-a-biological-stain-for-cells-and-tissues]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)